

Application Note: High-Sensitivity Analysis of N-Nitrososotalol in Pharmaceutical Formulations

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Compound of Interest

Compound Name: *N*-Nitrososotalol-d6

Cat. No.: B15556009

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Abstract

This application note provides a detailed protocol for the sample preparation and analysis of N-Nitrososotalol, a potential nitrosamine impurity in sotalol drug products. The methodologies described herein are designed to achieve high sensitivity and accuracy, crucial for ensuring patient safety and meeting regulatory requirements. The protocols cover two primary extraction techniques: Solid-Phase Extraction (SPE) and Liquid-Liquid Extraction (LLE), followed by analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). This document includes comprehensive experimental procedures, data presentation tables for comparative analysis, and workflow diagrams to guide researchers through the process.

Introduction

N-nitrosamines are a class of compounds that are of significant concern to the pharmaceutical industry due to their potential carcinogenic properties. Regulatory agencies worldwide have set stringent limits for the presence of these impurities in drug products. N-Nitrososotalol is a potential nitrosamine impurity that can form in pharmaceutical products containing sotalol, a beta-blocker used to treat cardiac arrhythmias.^[1] The formation of N-Nitrososotalol can occur

from the reaction of sotalol with nitrosating agents, which may be present as impurities in raw materials or introduced during the manufacturing process.^[2]

Given the low acceptable intake (AI) limit for many nitrosamines, highly sensitive and specific analytical methods are required for their detection and quantification at trace levels.^[3] This application note details robust sample preparation and analytical protocols for the determination of N-Nitrososotalol in sotalol drug products, enabling accurate risk assessment and quality control.

Analytical Methodologies

The accurate quantification of N-Nitrososotalol at trace levels necessitates the use of highly sensitive analytical instrumentation. Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS) is the preferred technique due to its high selectivity and sensitivity.^[2]^[4]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Parameters

A validated LC-MS/MS method for a structurally similar compound, N-Nitroso-atenolol, provides a strong basis for the analysis of N-Nitrososotalol.^[4] The following are recommended starting parameters, which should be optimized for N-Nitrososotalol analysis:

Parameter	Recommended Condition
LC Column	C18 reversed-phase column
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Methanol
Gradient	Optimized for separation of N-Nitrososotalol from sotalol and other matrix components.
Flow Rate	0.4 mL/min
Injection Volume	10 µL
Column Temperature	40 °C
Ionization Mode	Positive Electrospray Ionization (ESI+)
MS/MS Detection	Multiple Reaction Monitoring (MRM)

Note: Specific MRM transitions for N-Nitrososotalol must be determined by infusing a standard solution into the mass spectrometer.

Sample Preparation Protocols

Effective sample preparation is critical for removing matrix interferences and concentrating the analyte of interest to achieve the required limits of detection and quantification. Two common and effective techniques for the extraction of nitrosamine impurities from pharmaceutical matrices are Solid-Phase Extraction (SPE) and Liquid-Liquid Extraction (LLE).

Protocol 1: Solid-Phase Extraction (SPE)

Solid-phase extraction is a widely used technique for the purification and concentration of analytes from complex matrices.^{[5][6]} For N-Nitrososotalol, a reversed-phase SPE cartridge is recommended.

Materials:

- Sotalol tablets

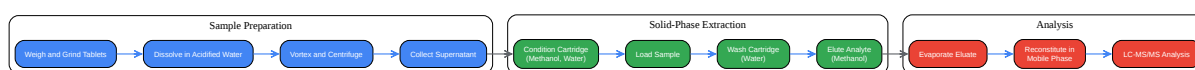
- SPE cartridges (e.g., C18, 500 mg, 6 mL)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- 0.1% Formic acid in water
- 0.1% Formic acid in methanol
- Vortex mixer
- Centrifuge
- SPE manifold
- Nitrogen evaporator

Procedure:

- Sample Preparation:
 1. Weigh and grind a representative number of sotalol tablets to obtain a fine, homogeneous powder.
 2. Accurately weigh a portion of the powdered sample equivalent to one tablet dose into a centrifuge tube.
 3. Add a suitable volume of 0.1% formic acid in water to the tube.
 4. Vortex the sample for 15 minutes to ensure complete dissolution of the drug substance.
 5. Centrifuge the sample at 4000 rpm for 10 minutes to pelletize any insoluble excipients.
 6. Carefully collect the supernatant for SPE.
- SPE Cartridge Conditioning:
 1. Place the SPE cartridges on the manifold.

2. Condition the cartridges by passing 5 mL of methanol, followed by 5 mL of water. Do not allow the cartridge to go dry.
- Sample Loading:
 1. Load the supernatant from the sample preparation step onto the conditioned SPE cartridge at a slow, controlled flow rate (approximately 1-2 mL/min).
 - Washing:
 1. Wash the cartridge with 5 mL of water to remove polar interferences.
 - Elution:
 1. Elute the N-Nitrososotalol from the cartridge with 5 mL of methanol into a clean collection tube.
 - Solvent Evaporation and Reconstitution:
 1. Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40°C.
 2. Reconstitute the dried residue in a known volume (e.g., 1 mL) of the initial mobile phase composition (e.g., 95:5 Water:Methanol with 0.1% formic acid).
 3. Vortex briefly and transfer to an autosampler vial for LC-MS/MS analysis.

Diagram: Solid-Phase Extraction Workflow



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Caption: Workflow for N-Nitrososotalol sample preparation using Solid-Phase Extraction.

Protocol 2: Liquid-Liquid Extraction (LLE)

Liquid-liquid extraction is a classic separation technique based on the differential partitioning of a compound between two immiscible liquid phases.^[7]

Materials:

- Sotalol tablets
- Dichloromethane (DCM) (LC-MS grade)
- Water (LC-MS grade)
- 0.1% Formic acid in water
- Sodium sulfate (anhydrous)
- Vortex mixer
- Centrifuge
- Separatory funnel or centrifuge tubes
- Nitrogen evaporator

Procedure:

- Sample Preparation:
 1. Prepare the sotalol tablet sample as described in steps 1.1 to 1.5 of the SPE protocol.
- Liquid-Liquid Extraction:
 1. Transfer the supernatant to a suitable container (e.g., a 15 mL centrifuge tube or a separatory funnel).
 2. Add an equal volume of dichloromethane (DCM).
 3. Vortex or shake vigorously for 2 minutes to ensure thorough mixing of the two phases.

4. Centrifuge at 4000 rpm for 10 minutes to facilitate phase separation.
- Collection of Organic Layer:
 1. Carefully collect the lower organic layer (DCM) containing the N-Nitrososotalol.
 2. Repeat the extraction of the aqueous layer with a fresh portion of DCM to improve recovery.
 3. Combine the organic extracts.
 - Drying of Organic Extract:
 1. Pass the combined organic extract through a small column containing anhydrous sodium sulfate to remove any residual water.
 - Solvent Evaporation and Reconstitution:
 1. Evaporate the dried organic extract to dryness under a gentle stream of nitrogen at approximately 30°C.
 2. Reconstitute the residue in a known volume (e.g., 1 mL) of the initial mobile phase composition.
 3. Vortex briefly and transfer to an autosampler vial for LC-MS/MS analysis.

Diagram: Liquid-Liquid Extraction Workflow



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Caption: Workflow for N-Nitrososotalol sample preparation using Liquid-Liquid Extraction.

Data Presentation

The performance of the sample preparation and analytical method should be thoroughly validated. Key validation parameters include recovery, linearity, limit of detection (LOD), and limit of quantification (LOQ). The following tables provide a template for summarizing quantitative data.

Table 1: Method Performance Characteristics

Parameter	N-Nitrososotalol
Linearity (r^2)	> 0.99
Limit of Detection (LOD)	To be determined (e.g., ~0.1 ng/mL)
Limit of Quantification (LOQ)	To be determined (e.g., ~0.3 ng/mL)
Acceptable Intake (AI) Limit (FDA)	1500 ng/day

Table 2: Comparative Recovery of N-Nitrososotalol

Extraction Method	Mean Recovery (%)	RSD (%)
Solid-Phase Extraction (SPE)	To be determined experimentally	To be determined experimentally
Liquid-Liquid Extraction (LLE)	To be determined experimentally	To be determined experimentally

Note: Recovery should be assessed by spiking a known amount of N-Nitrososotalol standard into a blank sotalol matrix and comparing the measured concentration to the theoretical concentration. Recovery values for nitrosamines are typically expected to be in the range of 70-120%.[8]

Conclusion

This application note provides detailed protocols for the sample preparation and analysis of N-Nitrososotalol in pharmaceutical formulations. Both Solid-Phase Extraction and Liquid-Liquid

Extraction are viable methods for isolating N-Nitrososotalol from the drug product matrix. The choice of method may depend on laboratory resources, sample throughput requirements, and the specific characteristics of the formulation. The subsequent analysis by LC-MS/MS offers the necessary sensitivity and selectivity for quantification at levels relevant to regulatory limits. It is essential to validate the chosen method in-house to ensure its suitability for the intended purpose and to guarantee the safety and quality of sotalol drug products.

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